

CY5.5-COOH Chloride: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622462

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This technical guide provides an in-depth overview of the chemical and physical properties of **CY5.5-COOH chloride**, a near-infrared (NIR) fluorescent dye. Tailored for researchers, scientists, and professionals in drug development, this document offers detailed data, experimental protocols, and visualizations to support its application in advanced biological imaging and diagnostics.

Core Chemical and Physical Properties

CY5.5-COOH chloride is a member of the cyanine dye family, recognized for its excellent spectral characteristics in the near-infrared spectrum.^{[1][2]} This property makes it particularly valuable for in vivo imaging, as it minimizes interference from tissue autofluorescence. The molecule consists of a heptamethine chain linking two substituted indole rings, with a carboxylic acid functional group for conjugation and a chloride counterion.

Quantitative Data Summary

The key physicochemical and spectral properties of **CY5.5-COOH chloride** are summarized in the table below for easy reference and comparison.

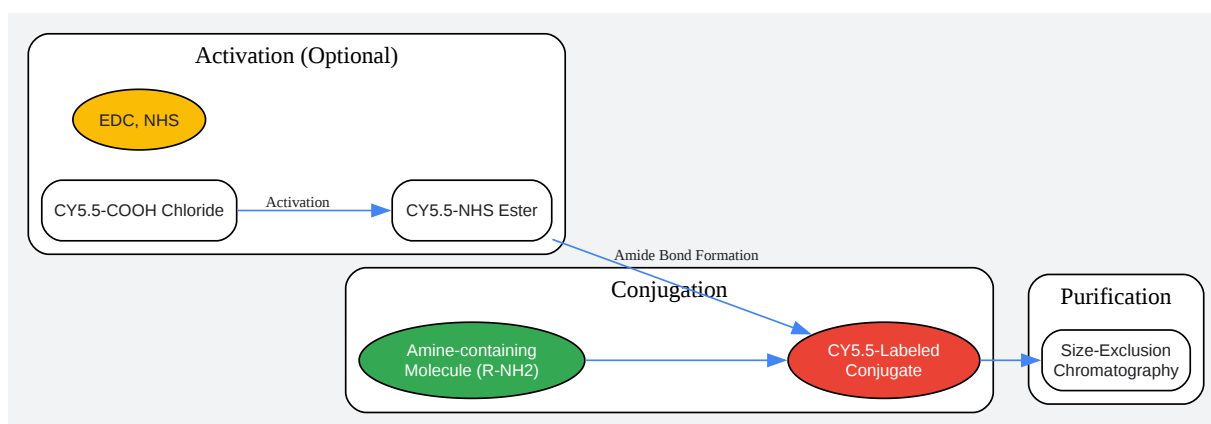
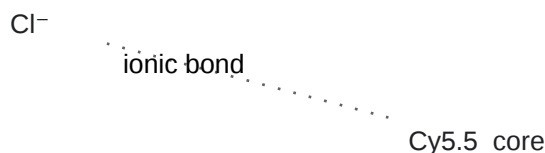
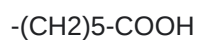
Property	Value
IUPAC Name	6-[1,1-dimethyl-2-[5-(1,1,3-trimethylbenzo[e]indol-3-ium-2-yl)penta-2,4-dienylidene]benzo[e]indol-3-yl]hexanoic acid chloride[3]
CAS Number	2410537-32-3[1][2]
Molecular Formula	C ₄₀ H ₄₃ ClN ₂ O ₂ [3]
Molecular Weight	619.2 g/mol [3]
Appearance	Dark blue powder
Excitation Maximum (λ _{ex})	~675 nm
Emission Maximum (λ _{em})	~694 nm
Molar Extinction Coefficient (ε)	~209,000 cm ⁻¹ M ⁻¹
Quantum Yield (Φ)	~0.2
Solubility	Soluble in organic solvents such as DMSO and DMF; limited solubility in water.

Reactivity and Bioconjugation

The carboxylic acid moiety of **CY5.5-COOH chloride** is a versatile functional group for covalent labeling of biomolecules. The primary reaction mechanism involves the formation of a stable amide bond with primary amines present on proteins, peptides, amine-modified oligonucleotides, and other molecules.

The terminal acyl chloride of **CY5.5-COOH chloride** is a reactive group that can directly acylate primary and secondary amines under basic conditions. This reaction, a variation of the Schotten-Baumann reaction, provides a direct route to amide bond formation.

Alternatively, the carboxylic acid can be activated using carbodiimides, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in the presence of N-hydroxysuccinimide (NHS) to form a more stable NHS ester. This activated intermediate is then reacted with the amine-containing molecule.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [medchemexpress.cn](https://www.medchemexpress.cn) [medchemexpress.cn]
- 3. [Cy5.5-cooh](https://pubchem.ncbi.nlm.nih.gov/compound/Cy5.5-cooh) | C₄₀H₄₃ClN₂O₂ | CID 138112605 - PubChem [pubchem.ncbi.nlm.nih.gov]

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